

Barium sodium niobate crystal structure and space group

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Compound of Interest

Compound Name: *Barium sodium niobate*

Cat. No.: *B1143473*

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Crystal Structure and Phase Transitions

Barium sodium niobate is renowned for its complex series of structural phase transitions, making it a subject of extensive research. The crystal structure of BSN is temperature-dependent, transitioning through several phases with distinct symmetries.

At high temperatures, above approximately 830-860 K, BSN exists in its highest symmetry paraelectric phase, which has a tetragonal tungsten bronze (TTB) aristotype structure.^{[1][2][3]} As the temperature is lowered, it undergoes a series of transitions to ferroelectric and ferroelastic phases.

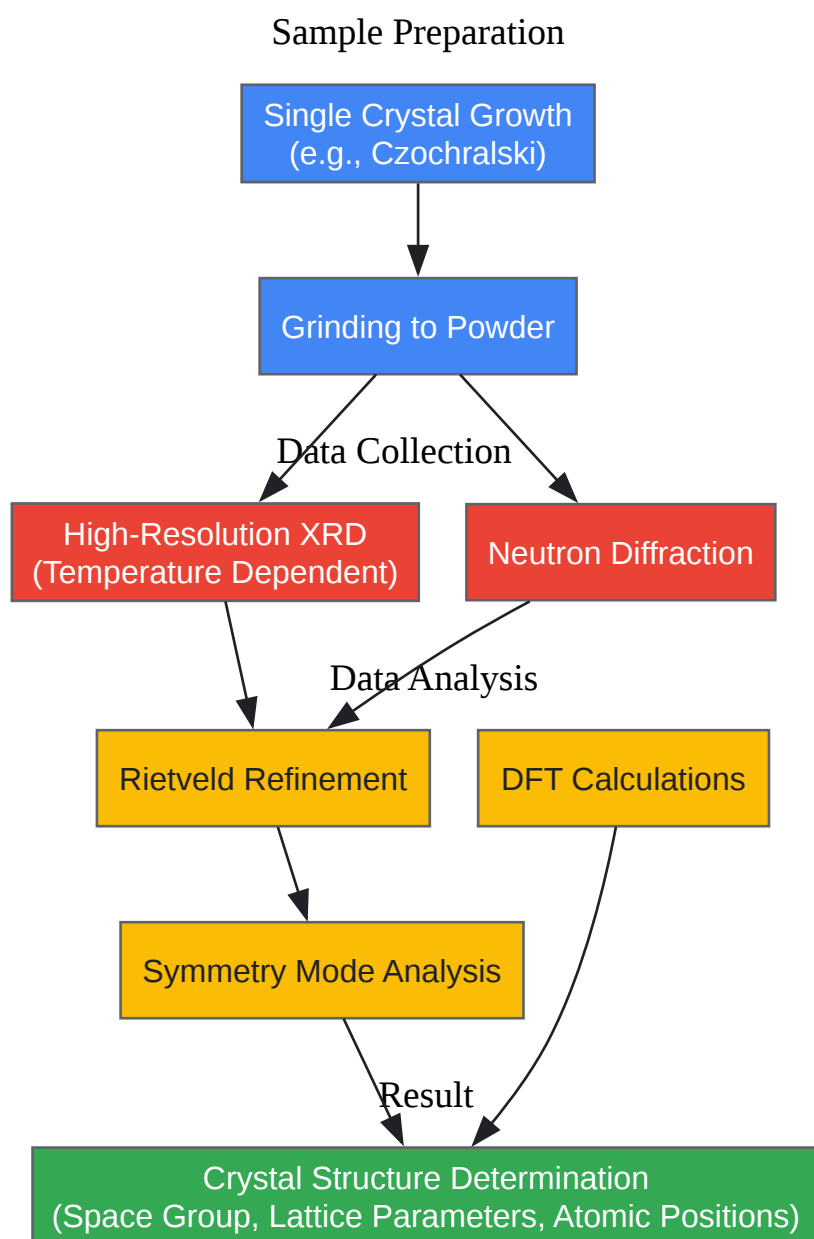
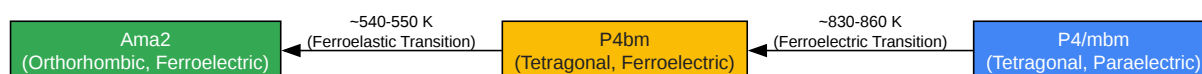
A significant debate has surrounded the precise room-temperature structure of BSN, with various space groups proposed over the years.^[1] However, recent high-resolution studies have led to a growing consensus.

Room-Temperature Phase: The most current research indicates that the average structure of BSN at room temperature is best described by the orthorhombic space group *Ama2* (in its standard setting), or equivalently *Bbm2*.^{[1][4][5]} This structure is a distortion of the higher-temperature tetragonal phase.

High-Temperature Phases: Upon heating, BSN undergoes a ferroelastic transition to a tetragonal ferroelectric phase with the space group *P4bm* at around 540-550 K.^{[1][3][4]} A further transition to the paraelectric tetragonal phase with space group *P4/mbm* occurs at the

Curie temperature, which is near 830-860 K.[1][2][3] Some studies also report the existence of incommensurate phases in certain temperature ranges.[2]

The following diagram illustrates the sequence of the primary phase transitions in **Barium Sodium Niobate** as a function of temperature.



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